

An In-depth Technical Guide to 5-Methyl-2-heptanone

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Compound of Interest

Compound Name: 5-Methyl-2-heptanone

Cat. No.: B097569

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CAS Number: 18217-12-4

This technical guide provides a comprehensive overview of **5-Methyl-2-heptanone**, a ketone of interest to researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, provides insights into its synthesis, details safety and handling protocols, and explores its applications.

Chemical and Physical Properties

5-Methyl-2-heptanone is a colorless to pale yellow liquid.^[1] It is characterized by a carbonyl group on the second carbon of a heptane chain with a methyl group on the fifth carbon.^[2] This compound is soluble in organic solvents like alcohol and ether but has limited solubility in water.^{[1][2]}

Table 1: Physicochemical Properties of **5-Methyl-2-heptanone**

Property	Value	Reference
CAS Number	18217-12-4	[1][2][3][4][5][6]
Molecular Formula	C ₈ H ₁₆ O	[2][3][4][5][6][7][8]
Molecular Weight	128.21 g/mol	[3][4][5][6][7]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	167.5 °C at 760 mmHg	[1][3]
Flash Point	44.6 °C	[1][3]
Density	0.811 g/cm ³	[3]
Water Solubility	1371 mg/L at 25 °C (estimated)	[1]
logP (o/w)	2.350 (estimated)	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **5-Methyl-2-heptanone**. The National Institute of Standards and Technology (NIST) provides mass and infrared spectral data for this compound.

- Mass Spectrum (Electron Ionization): Available through the NIST Chemistry WebBook.[5]
- Infrared (IR) Spectrum: Available through the NIST Chemistry WebBook.[6]

Synthesis Protocols

While specific industrial synthesis routes for **5-Methyl-2-heptanone** are not extensively detailed in publicly available literature, a relevant example of asymmetric ketone synthesis can be found in the preparation of its isomer, (S)-(+)-4-Methyl-3-heptanone, via the SAMP-/RAMP-hydrazone method. This method is a powerful tool for the enantioselective alkylation of ketones and aldehydes.

Example Experimental Protocol: Asymmetric Synthesis of a Chiral Ketone

The following protocol for the synthesis of (S)-(+)-4-Methyl-3-heptanone illustrates a common strategy for introducing chirality at the α -carbon of a ketone.

1. Formation of the SAMP-Hydrazone:

- (S)-1-amino-2-(methoxymethyl)pyrrolidine (SAMP) is reacted with 3-pentanone in the absence of a solvent.
- The mixture is heated at 60°C overnight under an argon atmosphere.
- The resulting crude product is diluted with ether and washed with water.
- The organic layer is dried over anhydrous magnesium sulfate and concentrated under reduced pressure.
- The final product, 3-pentanone SAMP hydrazone, is purified by short-path distillation.^[9]

2. Asymmetric Alkylation:

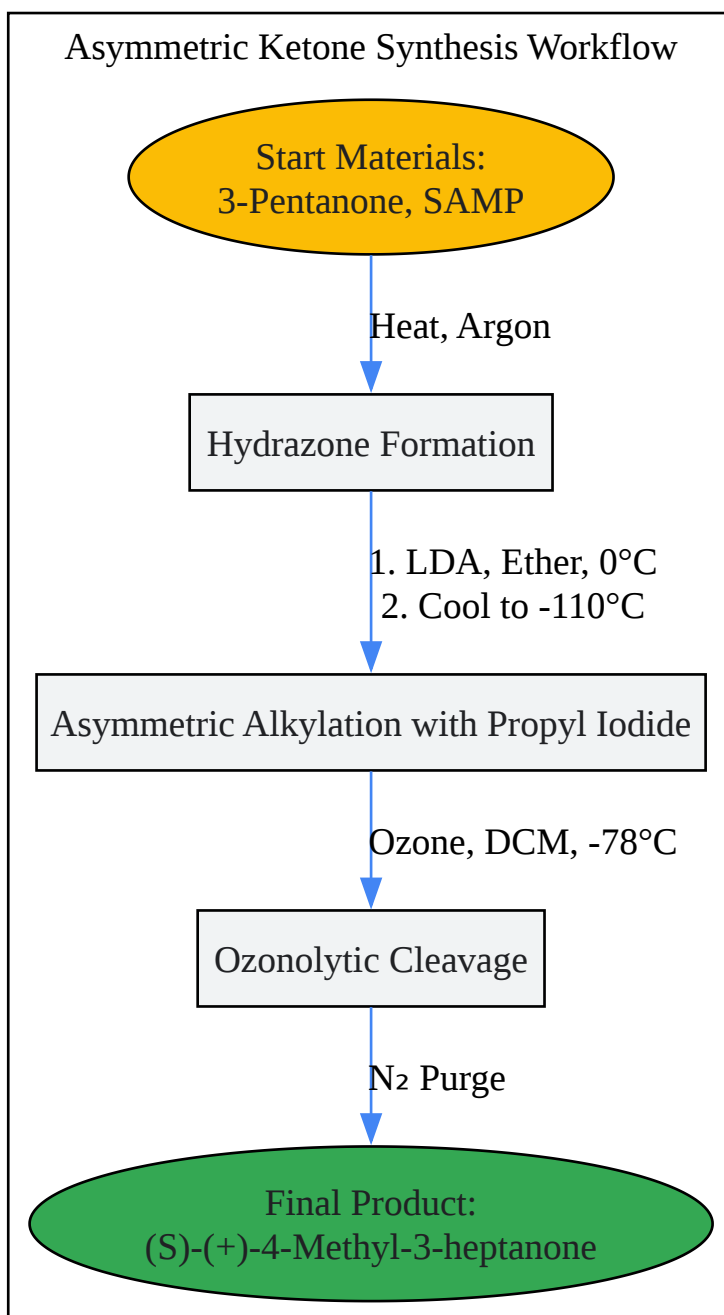
- A solution of diisopropylamine in dry ether is cooled to 0°C under argon.
- n-Butyllithium in hexane is added dropwise to form lithium diisopropylamide (LDA).
- A solution of the SAMP-hydrazone in ether is then added to the LDA solution at 0°C and stirred for several hours.
- The mixture is cooled to -110°C, and propyl iodide is added dropwise.
- The reaction is allowed to warm to room temperature overnight.
- The reaction is quenched with water, and the product is extracted with ether.^[9]

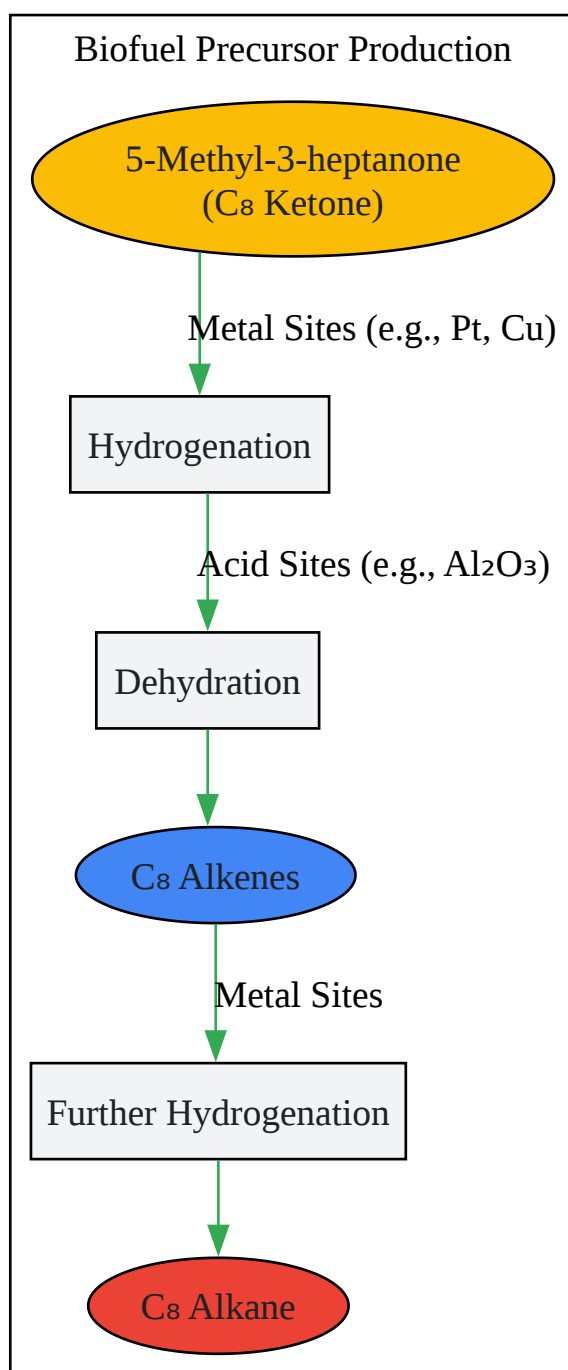
3. Ozonolytic Cleavage of the Hydrazone:

- The crude alkylated hydrazone is dissolved in dichloromethane and cooled to -78°C.

- Ozone is bubbled through the solution until a blue-green color persists.
- Nitrogen is then passed through the solution as it warms to room temperature to remove excess ozone and yield the chiral ketone, (S)-(+)-4-Methyl-3-heptanone.[\[9\]](#)

This multi-step synthesis can be visualized with the following workflow diagram.





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References

- 1. 5-methyl-2-heptanone, 18217-12-4 [thegoodscentcompany.com]
- 2. CAS 18217-12-4: 5-METHYL-2-HEPTANONE | CymitQuimica [cymitquimica.com]
- 3. Page loading... [guidechem.com]
- 4. 2-Heptanone, 5-methyl- | CymitQuimica [cymitquimica.com]
- 5. 2-Heptanone, 5-methyl- [webbook.nist.gov]
- 6. 2-Heptanone, 5-methyl- [webbook.nist.gov]
- 7. 5-Methyl-2-heptanone | C₈H₁₆O | CID 28965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. PubChemLite - 5-methylheptan-2-one (C₈H₁₆O) [pubchemlite.lcsb.uni.lu]
- 9. Organic Syntheses Procedure [orgsyn.org]
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